

Application Notes and Protocols for the Characterization of Poly(1,10-undecadiene)

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Compound of Interest

Compound Name: 1,10-Undecadiene

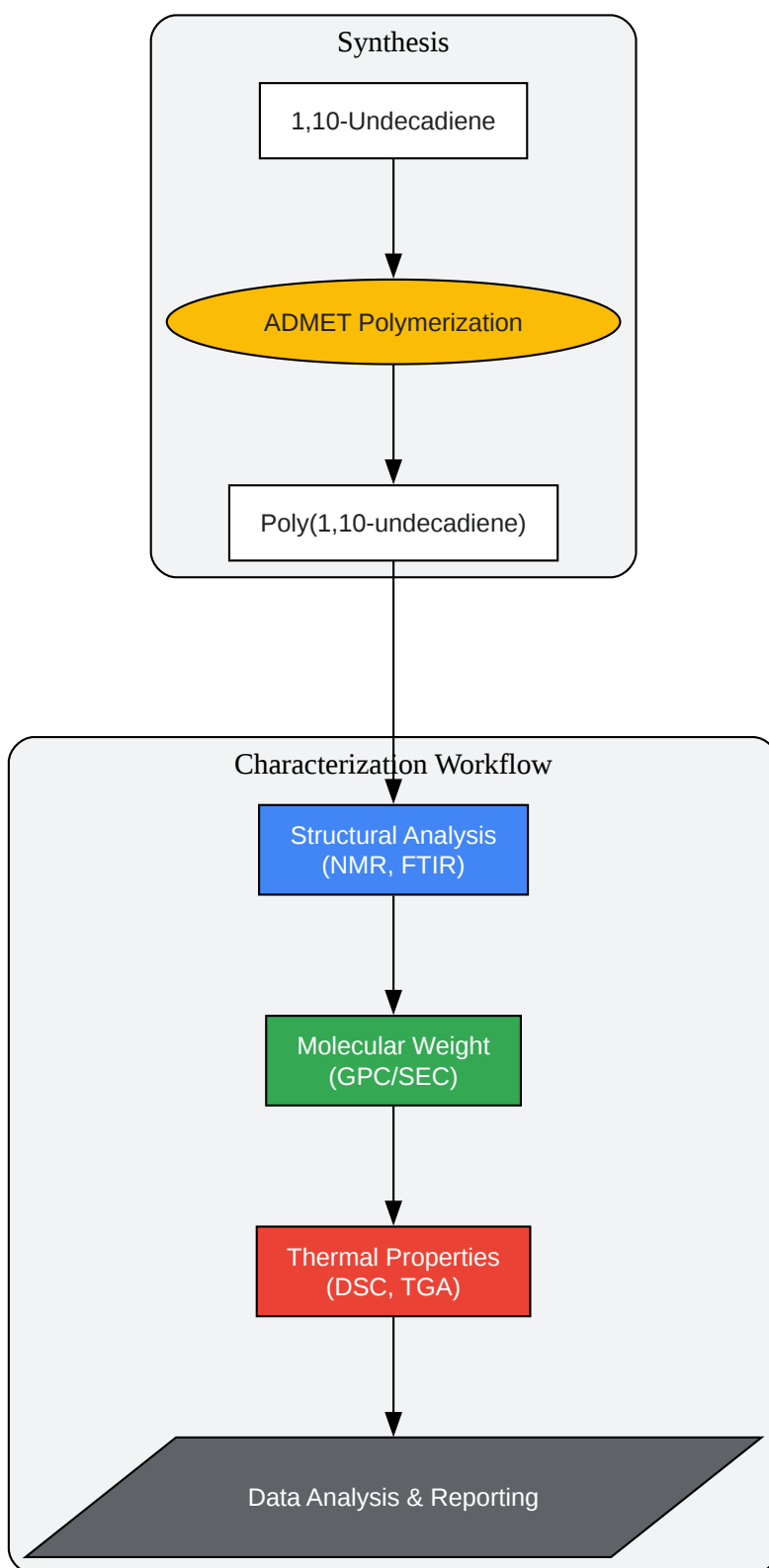
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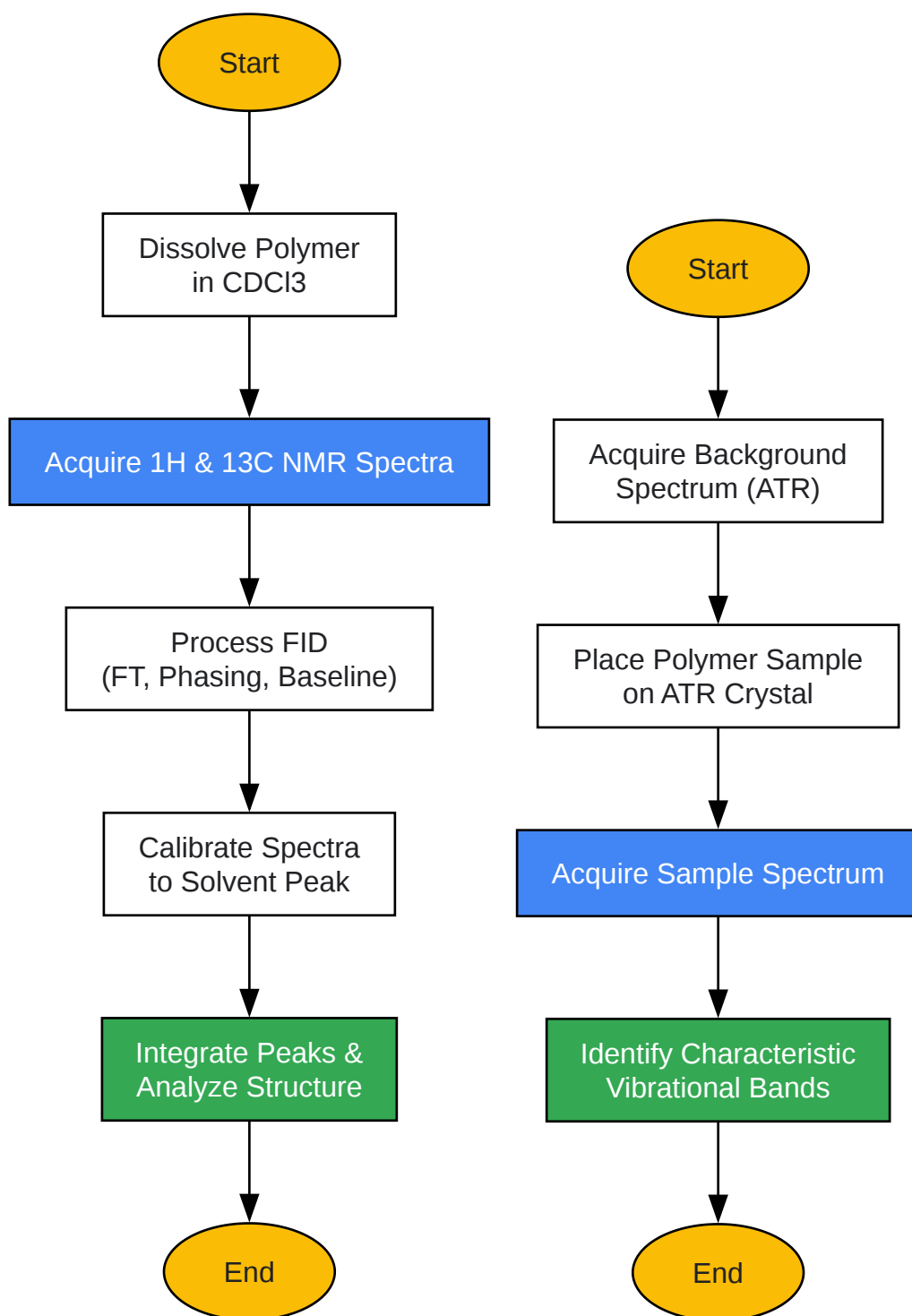
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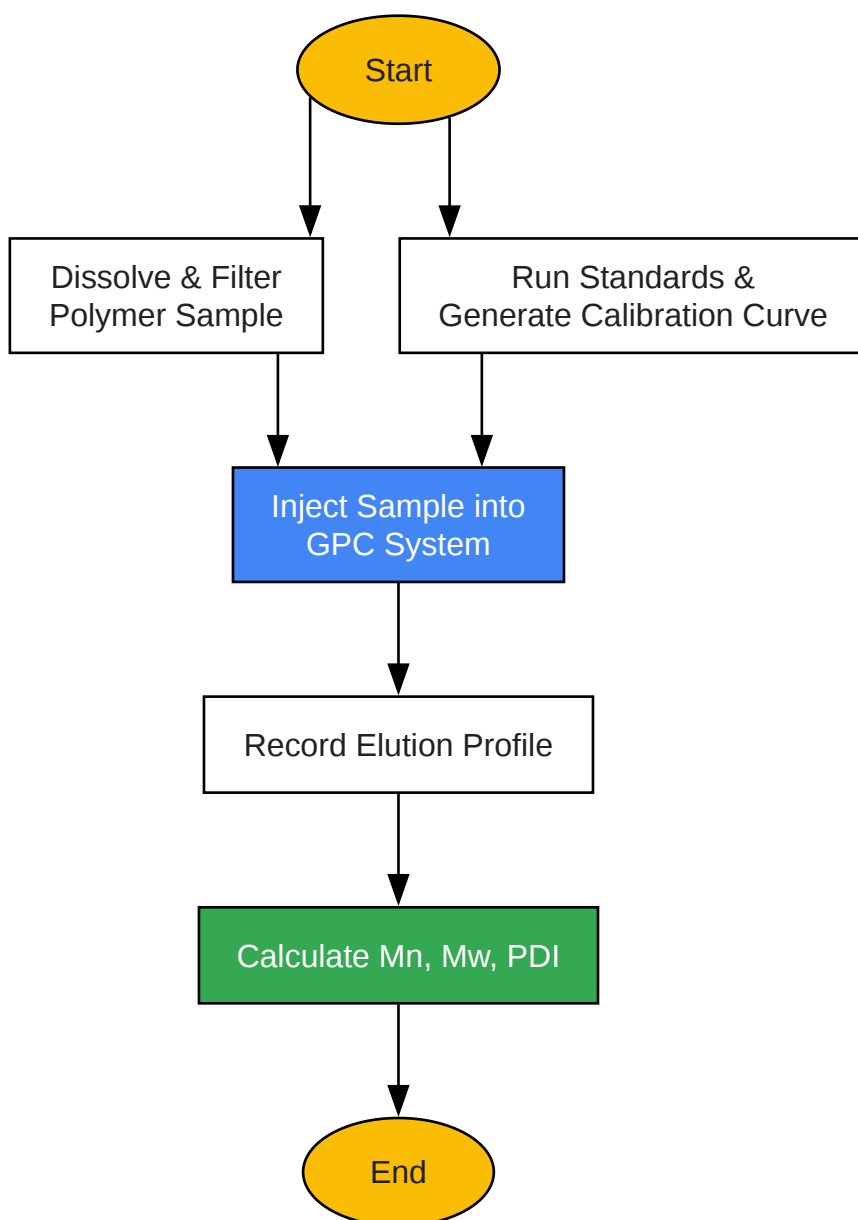
Introduction

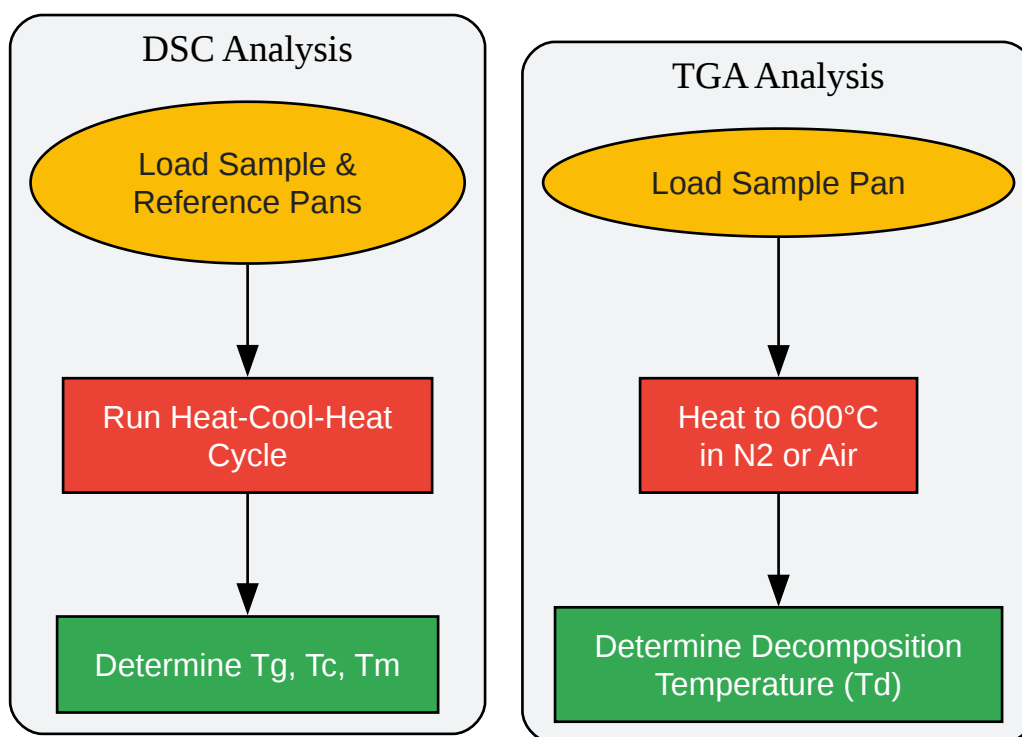
Poly(**1,10-undecadiene**) is a semi-crystalline polyolefin synthesized via Acyclic Diene Metathesis (ADMET) polymerization of **1,10-undecadiene**.^[1] This polymer is of interest for various applications, including as a model for polyethylene and in the development of novel biomaterials and elastomers. Its properties are highly dependent on its molecular structure, molecular weight distribution, and thermal characteristics. Accurate and thorough characterization is therefore critical for quality control, material development, and ensuring performance for its intended application.

This document provides detailed application notes and experimental protocols for the primary analytical techniques used to characterize poly(**1,10-undecadiene**).









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References

- 1. Acyclic diene metathesis - Wikipedia [en.wikipedia.org]
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